

Physicochemical Properties of Tacrolimus: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: FK-506 (Tacrolimus)

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This technical guide provides an in-depth overview of the core physicochemical properties of tacrolimus (also known as FK-506), a potent macrolide lactam immunosuppressant. A thorough understanding of these properties is critical for formulation development, analytical method design, and interpreting its biological activity.

Core Physicochemical Characteristics

Tacrolimus is a white to off-white crystalline powder.^{[1][2]} It is a macrolide originally isolated from the fermentation broth of the soil bacterium *Streptomyces tsukubaensis*.^{[3][4]} Its complex structure dictates its solubility, stability, and interaction with biological systems.

Chemical Structure and Molecular Properties

The fundamental chemical properties of tacrolimus are summarized below.

Property	Value	Source
Molecular Formula	C ₄₄ H ₆₉ NO ₁₂	[3] [4] [5] [6]
Molecular Weight	804.02 g/mol	[1] [7]
IUPAC Name	(1R,9S,12S,13R,14S,17R,18E,21S,23S,24R,25S,27R)-1,14-dihydroxy-12-[(E)-1-[(1R,3R,4R)-4-hydroxy-3-methoxycyclohexyl]prop-1-en-2-yl]-23,25-dimethoxy-13,19,21,27-tetramethyl-17-prop-2-enyl-11,28-dioxa-4-azatricyclo[22.3.1.0 ^{4,9}]octacos-18-ene-2,3,10,16-tetrone	[1] [3]
CAS Number	104987-11-3	[3] [4]

Physicochemical Data

Quantitative physicochemical data are crucial for predicting the behavior of tacrolimus in various experimental and physiological conditions.

Parameter	Value	Notes
Melting Point	126 - 129 °C	[1] [3]
LogP (Octanol/Water)	2.7 - 4.58	The partition coefficient varies based on the determination method (experimental vs. computational). [3] [6] [8] [9]
pKa	9.97 ± 0.70	Predicted value. [10]
BCS Class	Class II	Low solubility, high permeability. [10] [11]

Solubility Profile

Tacrolimus is a lipophilic compound with poor aqueous solubility, a critical factor influencing its formulation and bioavailability.[9][11]

Solvent	Solubility
Water	Insoluble (4-12 µg/mL)[3][9][12]
Organic Solvents	Soluble in methanol, ethanol, acetone, ethyl acetate, chloroform, diethyl ether, and DMSO.[1][2][3][13]
Non-polar Solvents	Sparingly soluble in hexane and petroleum ether.[3]

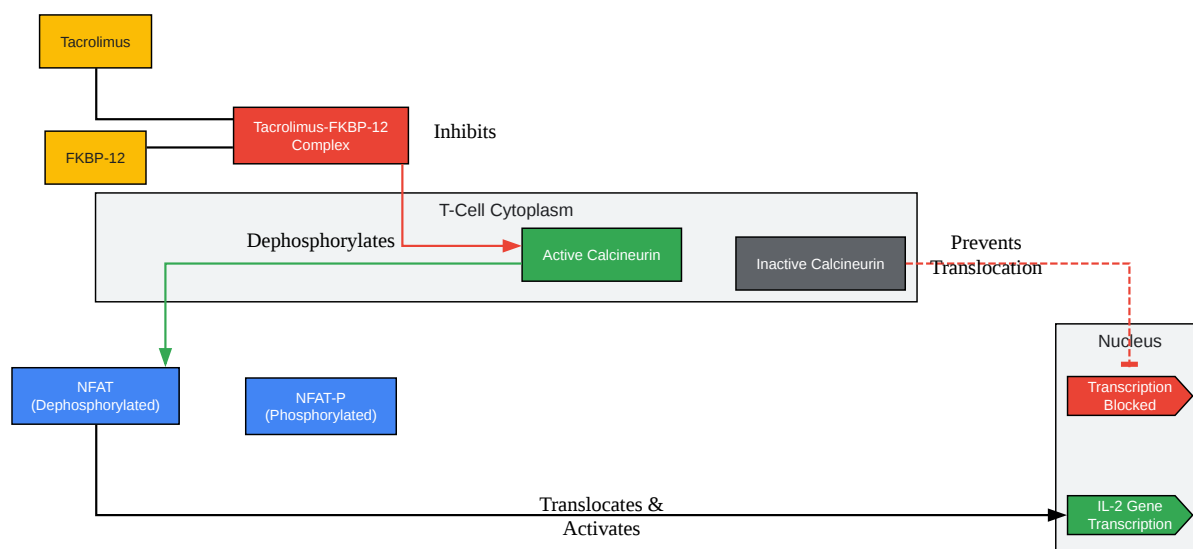
Crystalline and Amorphous States

Tacrolimus can exist in different solid-state forms, primarily crystalline and amorphous, which significantly impact its properties.

- **Crystalline Form:** The thermodynamically stable form. Specific crystalline forms can be identified by Powder X-ray Diffraction (PXRD), with characteristic peaks at approximately 10.5, 11.3, and 13.8 ± 0.2 degrees 2θ . [14][15]
- **Amorphous Form:** Lacks a long-range ordered crystal lattice. This form exhibits higher apparent solubility and faster dissolution rates compared to its crystalline counterpart, which is often leveraged in commercial formulations to improve bioavailability.[15][16][17] However, the amorphous state is thermodynamically unstable and can be prone to crystallization under stress conditions like high temperature and humidity.[16]

Mechanism of Action: Signaling Pathway

Tacrolimus exerts its immunosuppressive effects by inhibiting calcineurin, a key enzyme in T-lymphocyte activation.[18][19][20] The process involves several steps, from intracellular binding to the downstream inhibition of cytokine gene transcription.



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Caption: Tacrolimus inhibits T-cell activation via the calcineurin-NFAT pathway.

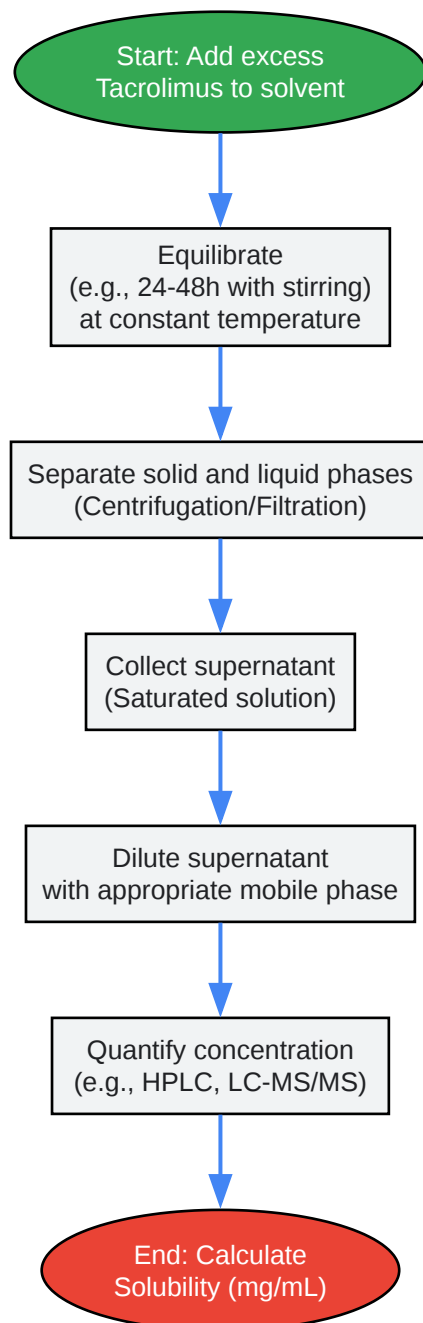
As illustrated, tacrolimus binds to the immunophilin FKBP-12.[21] This resulting complex then binds to and inhibits the phosphatase activity of calcineurin.[22][23] This inhibition prevents the dephosphorylation of the Nuclear Factor of Activated T-cells (NFAT).[4] Only dephosphorylated NFAT can translocate into the nucleus to activate the transcription of genes encoding for interleukin-2 (IL-2) and other pro-inflammatory cytokines.[4][23] By blocking this cascade, tacrolimus effectively suppresses T-cell proliferation and the subsequent immune response.[13]

Experimental Protocols

Accurate determination of physicochemical properties is fundamental. The following sections detail generalized protocols for key analyses.

Protocol: Saturation Solubility Determination

This method determines the equilibrium solubility of tacrolimus in a given solvent.



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Caption: Workflow for determining the saturation solubility of tacrolimus.

Methodology:

- **Preparation:** An excess amount of tacrolimus powder is added to a known volume of the selected solvent (e.g., water, buffer, organic solvent) in a sealed container.
- **Equilibration:** The suspension is agitated (e.g., using a magnetic stirrer or shaker bath) at a constant, controlled temperature for a sufficient period (typically 24 to 48 hours) to ensure equilibrium is reached.
- **Phase Separation:** The suspension is filtered through a fine-pore filter (e.g., 0.22 μm) and/or centrifuged at high speed to remove all undissolved solid particles.[\[12\]](#)
- **Sample Analysis:** The resulting clear supernatant is carefully collected and appropriately diluted.
- **Quantification:** The concentration of tacrolimus in the diluted sample is determined using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection or Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for higher sensitivity.[\[12\]](#)[\[24\]](#) The solubility is then calculated based on the measured concentration and the dilution factor.

Protocol: LogP Determination by RP-HPTLC

The partition coefficient (LogP) can be estimated using Reverse-Phase High-Performance Thin-Layer Chromatography (RP-HPTLC), which correlates a compound's retention behavior with its lipophilicity.[\[25\]](#)

Methodology:

- **Stationary Phase:** An RP-HPTLC plate (e.g., silica gel C18) is used.
- **Mobile Phase:** A series of mobile phases are prepared with varying proportions of an organic solvent (e.g., acetonitrile) and water. For example, compositions could range from 50% to 80% acetonitrile in 5% increments.[\[25\]](#)
- **Sample Application:** A standard solution of tacrolimus and a set of reference compounds with known LogP values are spotted onto the HPTLC plate.

- Chromatographic Development: The plate is developed in the different mobile phase compositions.
- Data Analysis:
 - The retention factor (Rf) for each compound in each mobile phase is calculated.
 - The RM value is determined using the equation: $RM = \log[(1/Rf) - 1]$.
 - The RM0 value (the RM value extrapolated to 0% organic solvent) is determined by plotting RM against the percentage of organic solvent and extrapolating the linear regression to the y-intercept.
 - A calibration curve is generated by plotting the RM0 values of the reference compounds against their known LogP values.
 - The LogP of tacrolimus is determined by interpolating its RM0 value onto this calibration curve.[\[25\]](#)

Protocol: Quantification in Biological Matrices (Whole Blood)

Accurate quantification in biological fluids is essential for pharmacokinetic studies. LC-MS/MS is the gold standard for this purpose due to its high selectivity and sensitivity.[\[26\]](#)

Methodology:

- Sample Collection: Whole blood samples are collected in tubes containing an anticoagulant (e.g., EDTA).
- Sample Preparation:
 - Protein Precipitation: An organic solvent (e.g., acetonitrile or methanol), often containing an internal standard (e.g., ascomycin or a deuterated tacrolimus analog), is added to the whole blood sample to precipitate proteins.

- Extraction: After vortexing and centrifugation, the supernatant may be further purified using liquid-liquid extraction (LLE) or solid-phase extraction (SPE) to remove interfering matrix components.[27][28]
- LC-MS/MS Analysis:
 - The prepared extract is injected into an LC-MS/MS system.
 - Chromatography: Separation is typically achieved on a C18 reverse-phase column using a gradient elution with a mobile phase consisting of an aqueous component (e.g., ammonium acetate buffer) and an organic component (e.g., acetonitrile or methanol), both often containing a small amount of formic acid.[26]
 - Mass Spectrometry: Detection is performed using a triple quadrupole mass spectrometer in Multiple Reaction Monitoring (MRM) mode, which provides high specificity by monitoring a specific precursor-to-product ion transition for tacrolimus and its internal standard.
- Quantification: The concentration of tacrolimus in the sample is determined by comparing the peak area ratio of the analyte to the internal standard against a calibration curve prepared in the same biological matrix.[29]

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- To cite this document: BenchChem. [Physicochemical Properties of Tacrolimus: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at:

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